

# POE (5) coco amine synthesis pathway

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## Compound Focus: POE (5) coco amine

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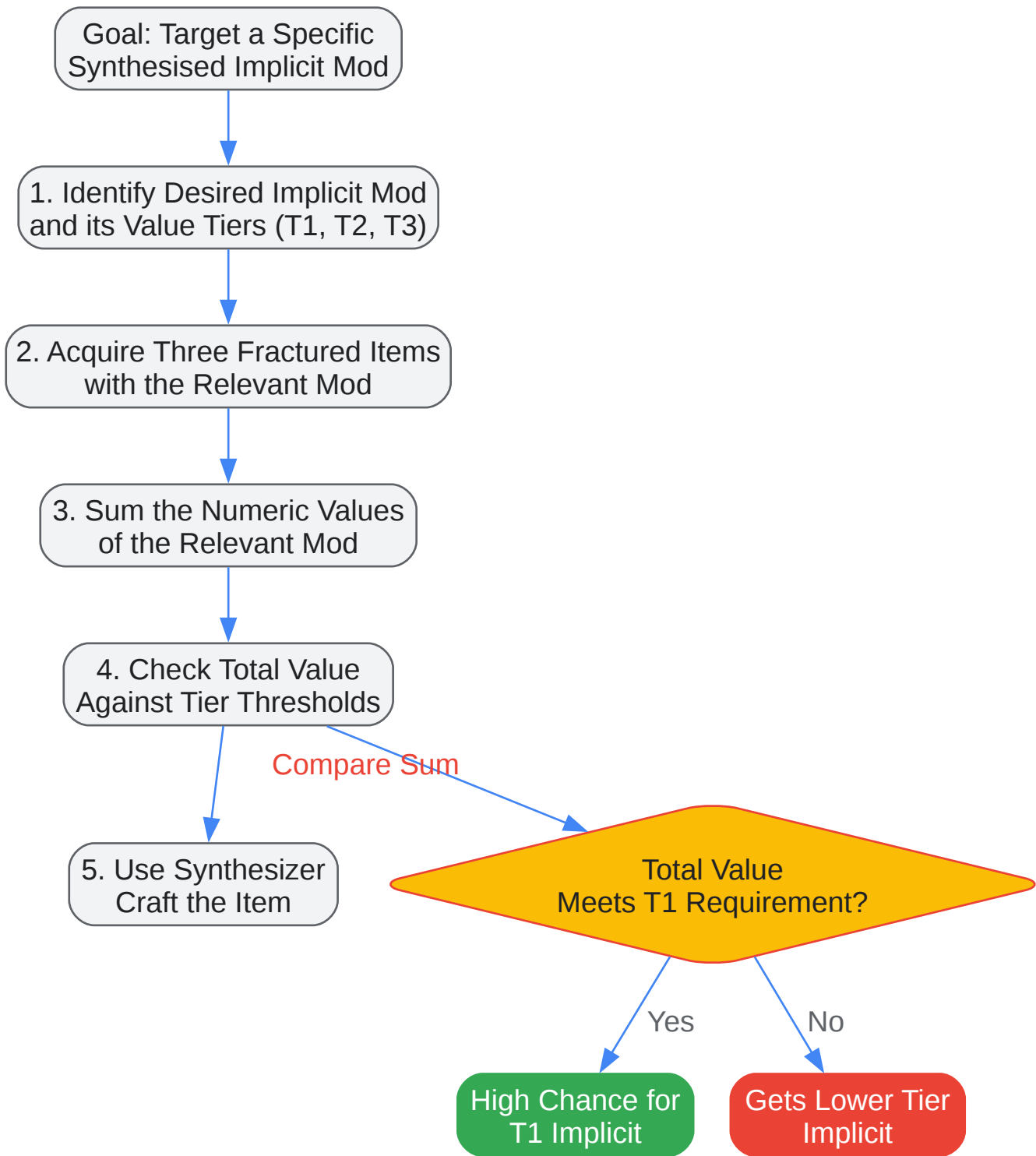
## The Synthesis Crafting System

In the Synthesis challenge league, you can encounter Fractured Items and use them to create powerful Synthesised Items with special implicit modifiers [1].

- **Fractured Items:** These are items that have one or more mods permanently locked in place. These locked mods cannot be changed by any crafting method [1].
- **The Synthesizer:** This is a device found in the Memory Nexus. By placing three Fractured Items into the Synthesizer, you can destroy them to create one new Synthesised Item base type (e.g., a helmet, a belt, a bow) [1] [2].
- **Synthesised Implicit Modifiers:** The new item you create will have one or more powerful implicit modifiers. The specific implicit mod you get is not random; it is determined by the **combined values of specific mods** on the three Fractured Items you placed in the Synthesizer [2].

## How to Target a Specific Implicit Modifier

The process for obtaining a desired Synthesised implicit mod involves carefully selecting your input items. The following diagram and table outline the workflow and key principles.



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*Targeting a specific Synthesis implicit mod*

Principle	Description
<b>Value Sum Calculation</b> [2]	The game adds together the numeric values of a specific modifier from all three input items.
<b>Tier Thresholds</b> [2]	The total value determines which "bucket" or tier of implicit modifiers becomes available.
<b>Mod Pool</b> [2]	All implicit mods whose value requirements are met by your input items are placed into a pool. One is randomly chosen for the final item.
<b>Increasing Odds</b> [2]	Using items with multiple Fractured Mods (especially two) narrows the pool of possible outcomes, increasing your odds of getting the desired mod.

For example, if you want a belt with the implicit mod "50% reduced Additional Physical Damage during Effect of any Flask", you need to find three Fractured belts that have the explicit mod "-(25-21) to Physical Damage taken from Attack Hits". You then sum the values of this mod on all three belts. If the total is 12 or higher, you unlock the possibility of receiving the powerful T1 implicit [2].

## A Note on the Chemical Compound

The term "Cocamide DEA" (or cocoamide diethanolamine) exists outside of Path of Exile. It is a chemical compound made from coconut oil, commonly used as a foaming agent in shampoos and cosmetics [3]. This is unrelated to the game's mechanics.

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## References

1. Path of Exile: Synthesis - Content Update 3.6.0 [mmogah.com]
2. Path Of Exile Synthesis Mods Guide - The Best Way To Get Specific... [goldkk.com]

### 3. Cocamide DEA - Wikipedia [en.wikipedia.org]

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